

# Personal protective equipment for handling L-Serine O-sulfate

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## Compound of Interest

Compound Name: *L-Serine O-sulfate*

Cat. No.: *B555219*

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## Essential Safety and Handling Guide for L-Serine O-sulfate

This guide provides immediate and essential safety and logistical information for handling **L-Serine O-sulfate** (CAS No. 17436-02-1) in a laboratory setting. The information is targeted towards researchers, scientists, and professionals in drug development to ensure safe handling and disposal.

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **L-Serine O-sulfate** could not be located. The following guidance is based on information from supplier product pages and general safety protocols for handling similar chemical compounds. It is imperative to conduct a site-specific risk assessment before commencing any work with this chemical.

## Personal Protective Equipment (PPE)

Based on available supplier information, the following PPE is recommended when handling **L-Serine O-sulfate**.

PPE Category	Specification
Eye Protection	Chemical safety glasses with side shields or safety goggles.
Hand Protection	Standard laboratory gloves (e.g., nitrile or latex). Inspect gloves for any signs of degradation or puncture before use.
Respiratory Protection	A NIOSH-approved N95 respirator or equivalent is recommended, particularly when handling the solid form where dust may be generated. Work in a well-ventilated area or a fume hood.
Body Protection	A standard laboratory coat, fully buttoned with long sleeves.
Foot Protection	Closed-toe shoes must be worn at all times in the laboratory.

## Operational Plan: Handling and Disposal

**Storage:** **L-Serine O-sulfate** should be stored in a tightly sealed container in a cool, dry place. The recommended storage temperature is between 2°C and 8°C.[\[1\]](#)

### Handling Procedure:

- Preparation:
  - Ensure the work area (e.g., chemical fume hood, laboratory bench) is clean and uncluttered.
  - Don the appropriate personal protective equipment as outlined in the table above.
  - Have an emergency eyewash station and safety shower readily accessible.
- Weighing and Solution Preparation (if applicable):

- When weighing the solid compound, perform this task in a chemical fume hood to minimize the inhalation of any dust particles.
- To prepare a solution, slowly add the solid **L-Serine O-sulfate** to the solvent to avoid splashing.
- Post-Handling:
  - Thoroughly clean the work area and decontaminate any equipment used.
  - Remove PPE in the correct order to prevent self-contamination.
  - Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

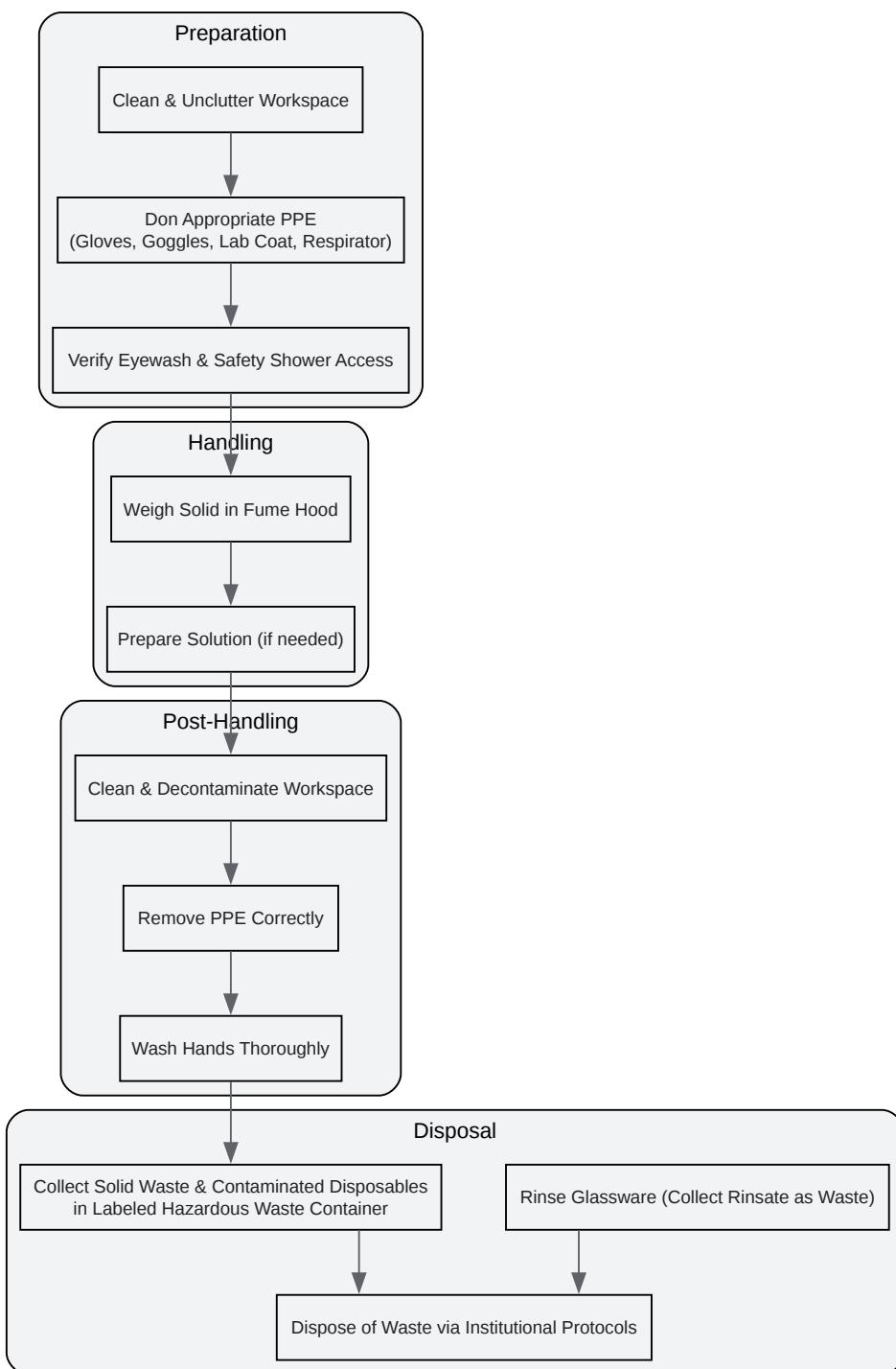
#### Disposal Plan:

As a comprehensive SDS is unavailable, a conservative approach to waste disposal is recommended.

- Unused Material and Contaminated Disposables:
  - Dispose of unused **L-Serine O-sulfate** and any contaminated disposable items (e.g., gloves, weigh boats, paper towels) as chemical waste.
  - Collect these materials in a designated, sealed, and properly labeled hazardous waste container.
  - Follow all local, state, and federal regulations for chemical waste disposal. Do not dispose of in regular trash or down the drain.
- Contaminated Glassware:
  - Rinse contaminated glassware thoroughly with an appropriate solvent in a fume hood.
  - Collect the initial rinsate as hazardous waste.
  - After the initial rinse, the glassware can be washed with soap and water.

# Experimental Workflow for Safe Handling

Safe Handling Workflow for L-Serine O-sulfate



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## References

- 1. [goldbio.com](http://goldbio.com) [goldbio.com]
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